

# Personal protective equipment for handling 6(5h)-Phenanthridinone, 2-amino-

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## Compound of Interest

Compound Name: 6(5h)-Phenanthridinone, 2-amino-

Cat. No.: B1583930

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## Essential Safety and Handling Guide for 6(5H)- Phenanthridinone, 2-amino-

This guide provides crucial safety and logistical information for the handling and disposal of **6(5H)-Phenanthridinone, 2-amino-**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

While some safety data for the parent compound, 6(5H)-Phenanthridinone, suggest it is not classified as a hazardous substance, other sources indicate it may cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> The addition of an amino group to the aromatic structure warrants a higher degree of caution, as aromatic amines as a class can be toxic.<sup>[4][5][6]</sup> Therefore, it is prudent to handle **6(5H)-Phenanthridinone, 2-amino-** as a potentially hazardous substance.

## Key Compound Information

Below is a summary of the available data for the parent compound, 6(5H)-Phenanthridinone. This information should be used as a reference, with the understanding that the 2-amino derivative may have different properties.

Property	Data	Citations
Appearance	White to tan or yellow to orange crystalline powder.	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO (parent compound)	<a href="#">[9]</a>
Molecular Weight	195.22 g/mol (parent compound)	<a href="#">[9]</a>
Melting Point	290-292 °C	<a href="#">[9]</a>
Solubility	Insoluble in water; Soluble in DMSO.	<a href="#">[10]</a>
Stability	Considered stable under normal conditions.	<a href="#">[1]</a>
Incompatibilities	Strong oxidizing agents, strong reducing agents, strong acids and bases.	<a href="#">[1]</a>

## Operational and Safety Protocols

Adherence to the following operational and disposal plans is essential for the safe handling of **6(5H)-Phenanthridinone, 2-amino-**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.[\[11\]](#)

Equipment	Specification	Citations
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect for tears before use.	<a href="#">[12]</a>
Eye Protection	Safety glasses with side shields or goggles.	<a href="#">[12]</a>
Body Protection	A lab coat should be worn at all times in the laboratory.	<a href="#">[12]</a>
Respiratory Protection	Use in a well-ventilated area. A fume hood should be used when handling the powder.	<a href="#">[12]</a>

## Handling and Storage

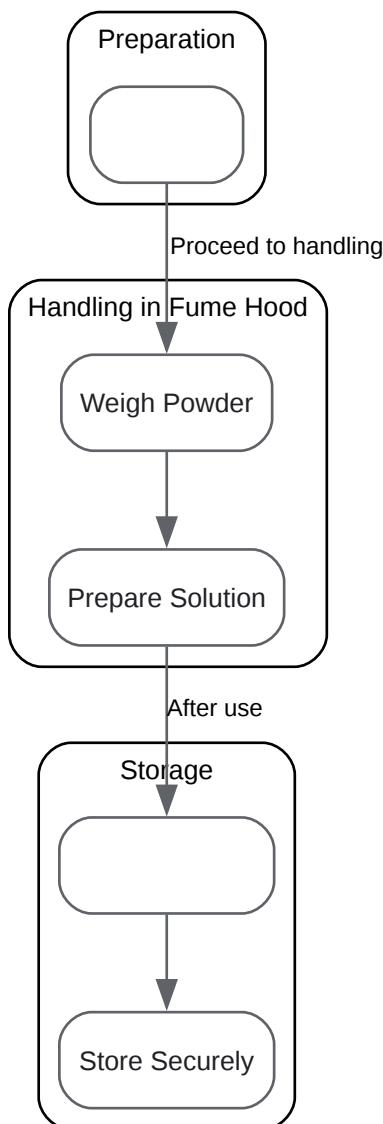
Proper handling and storage are critical to prevent contamination and accidental exposure.[\[13\]](#)

### Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

### Weighing and Solution Preparation:

- Handle the solid powder exclusively within a chemical fume hood to minimize inhalation risk.[\[12\]](#)
- When weighing, use a container with a lid to prevent the generation of dust.[\[12\]](#)
- Use dedicated, clean spatulas and glassware. Do not return excess material to the original container.[\[13\]](#)
- Prepare solutions by slowly adding the powder to the solvent to avoid splashing.



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**Caption:** General workflow for handling **6(5H)-Phenanthridinone, 2-amino-**

## Spill Management

In the event of a spill, immediate and appropriate action is necessary.

Minor Spills (Powder):

- Restrict access to the area.
- Wearing appropriate PPE, gently sweep up the spilled material, avoiding dust generation.[\[1\]](#)

- Place the material into a sealed, labeled container for hazardous waste disposal.[\[1\]](#)
- Clean the area with a suitable solvent and dispose of the cleaning materials as hazardous waste.

#### Major Spills:

- Evacuate the area and alert others.
- Contact your institution's environmental health and safety office immediately.[\[1\]](#)

## Experimental Protocol Example: Preparing a Stock Solution

This section provides a general methodology for preparing a stock solution of **6(5H)-Phenanthridinone, 2-amino-** for use in an in vitro assay, such as those investigating its role as a PARP inhibitor.[\[7\]](#)[\[9\]](#)[\[10\]](#)

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Perform all work in a chemical fume hood.
  - Use an analytical balance for accurate measurement.
- Procedure:
  - Tare a clean, dry weighing vessel with a lid on the balance.
  - Carefully add the desired amount of **6(5H)-Phenanthridinone, 2-amino-** to the vessel and securely close the lid.
  - Record the precise weight.
  - In the fume hood, transfer the powder to an appropriate volumetric flask.
  - Add a small amount of DMSO to dissolve the powder.

- Once dissolved, bring the solution to the final volume with additional DMSO.
- Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
  - Transfer the stock solution to a clearly labeled, sealed container.
  - Store at the recommended temperature, away from light if necessary.

## Disposal Plan

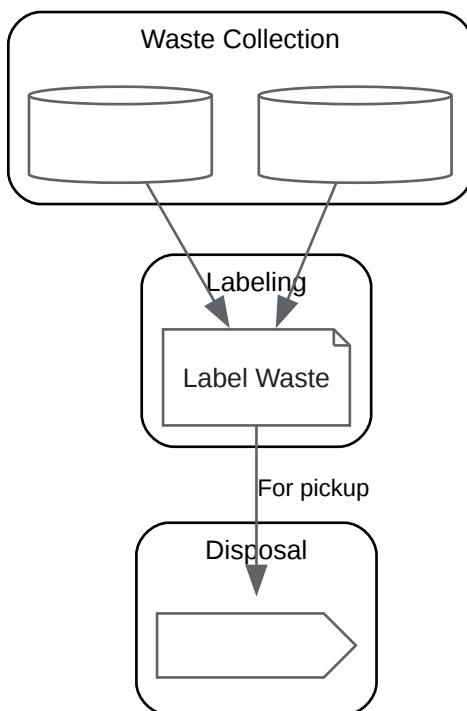
Proper disposal of **6(5H)-Phenanthridinone, 2-amino-** and its containers is crucial to prevent environmental contamination.[6]

### Waste Segregation and Collection:

- Solid Waste: All unused powder and contaminated materials (e.g., weighing paper, gloves) should be collected in a designated, sealed hazardous waste container.[4]
- Liquid Waste: Solutions containing the compound should be collected in a separate, sealed hazardous waste container for liquid chemical waste.[4]
- Labeling: All waste containers must be clearly labeled with the chemical name and hazard warnings.[4]

### Disposal Procedure:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.[1]
- Contact your institution's hazardous waste management group for collection and disposal.
- Do not dispose of this chemical down the drain or in regular trash.[4]



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**Caption:** Waste disposal workflow for **6(5H)-Phenanthridinone, 2-amino-**

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## References

- 1. [datasheets.scbt.com](http://datasheets.scbt.com) [datasheets.scbt.com]
- 2. [fishersci.com](http://fishersci.com) [fishersci.com]
- 3. [6\(5H\)-Phenanthridinone | C13H9NO | CID 1853 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 4. [collectandrecycle.com](http://collectandrecycle.com) [collectandrecycle.com]
- 5. [witpress.com](http://witpress.com) [witpress.com]
- 6. Aromatic Amine Pollution → Term [\[pollution.sustainability-directory.com\]](http://pollution.sustainability-directory.com)
- 7. Page loading... [\[guidechem.com\]](http://guidechem.com)

- 8. [cymitquimica.com](#) [cymitquimica.com]
- 9. 6-(5H)-Phenanthridinone technical grade 1015-89-0 [[sigmaaldrich.com](#)]
- 10. [caymanchem.com](#) [caymanchem.com]
- 11. Safety First: Essential Guidelines for Handling Research Reagents and Equipment - Merkel Technologies Ltd [[merkel.co.il](#)]
- 12. [pharmaguideline.co.uk](#) [pharmaguideline.co.uk]
- 13. Best practices for handling chemical reagents to prevent cross-contamination | Quimivita [[quimivita.com](#)]
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